

# Personal protective equipment for handling Cyclopropanesulfonyl chloride

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## Compound of Interest

Compound Name: Cyclopropanesulfonyl chloride

Cat. No.: B164270

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## Safe Handling and Disposal of Cyclopropanesulfonyl Chloride

For Immediate Reference: This document provides crucial safety protocols for the handling, use, and disposal of **Cyclopropanesulfonyl chloride** in a laboratory setting. Adherence to these guidelines is essential for ensuring personnel safety and regulatory compliance.

**Cyclopropanesulfonyl chloride** is a corrosive and moisture-sensitive liquid that requires stringent safety measures to prevent severe skin burns, eye damage, and respiratory irritation. [1] Its reactivity with water can lead to the release of toxic and corrosive gases. [2] This guide outlines the necessary personal protective equipment (PPE), operational procedures, and disposal plans for researchers, scientists, and drug development professionals.

## Chemical Hazard and Property Overview

A summary of the key hazards and physical properties of **Cyclopropanesulfonyl chloride** is provided below for quick reference.

Table 1: Hazard Summary


Hazard Classification	GHS Pictogram	Signal Word	Hazard Statements
Skin Corrosion/Irritation, Category 1B	 alt text	Danger	H314: Causes severe skin burns and eye damage. H290: May be corrosive to metals.[1]

Table 2: Physical and Chemical Properties

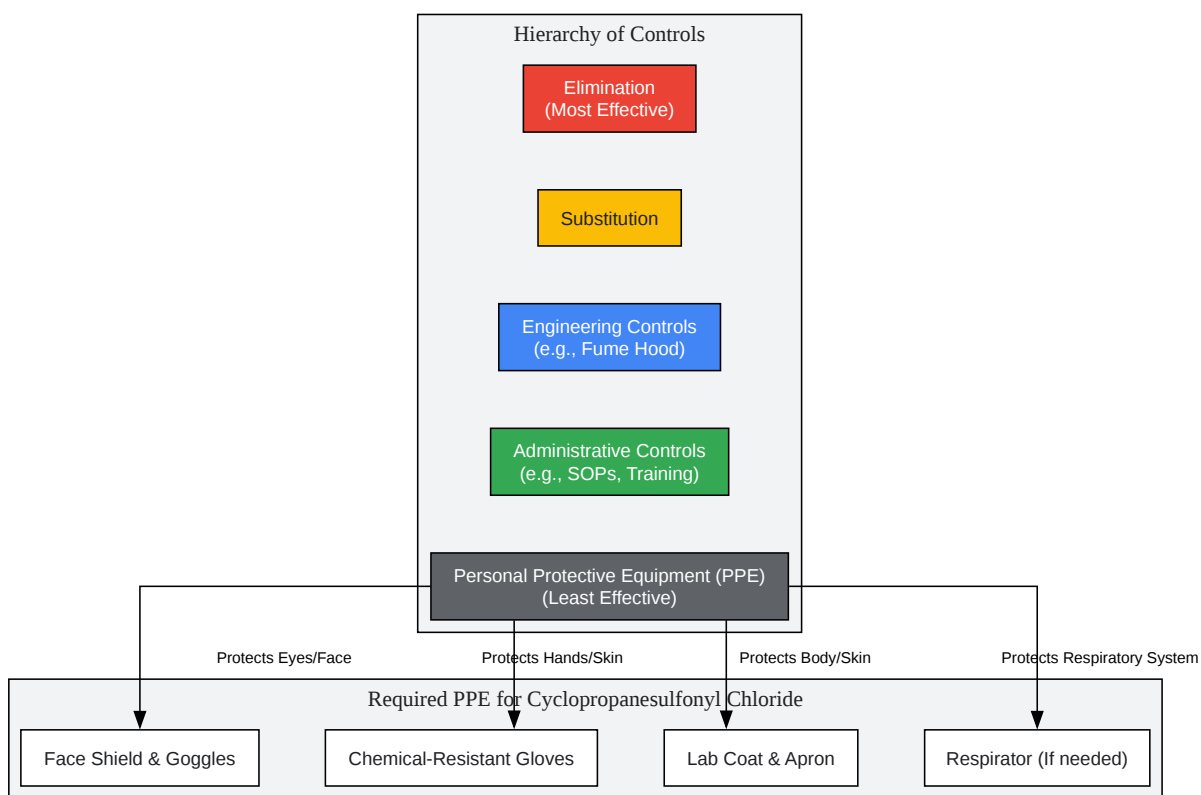
Property	Value
Appearance	Colorless to light yellow liquid[1]
Molecular Formula	C <sub>3</sub> H <sub>5</sub> ClO <sub>2</sub> S
Molecular Weight	140.59 g/mol
Density	1.38 g/mL at 25 °C
Boiling Point	60 °C / 2 mmHg[1]
Flash Point	96 °C (204.8 °F) - closed cup
Storage Temperature	2-8 °C[1]
Reactivity	Moisture sensitive; reacts violently with water.[1] Incompatible with strong oxidizing agents, water, amines, and strong bases.[2]

## Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure. The following equipment must be worn at all times when handling **Cyclopropanesulfonyl chloride**.

- Eye and Face Protection: Wear tightly fitting safety goggles conforming to NIOSH (US) or EN166 (EU) standards.[1][3] An 8-inch minimum faceshield is also required to protect against splashes.[1]

- Skin Protection:
  - Gloves: Chemical-resistant gloves (e.g., butyl rubber, Viton®) must be worn. Inspect gloves for any signs of degradation or perforation before use.
  - Protective Clothing: A flame-retardant lab coat and additional chemical-resistant apron are required.<sup>[1][3]</sup> All skin surfaces should be covered.
- Respiratory Protection: All handling of **Cyclopropanesulfonyl chloride** must be conducted within a certified chemical fume hood to avoid inhalation of vapors or mists.<sup>[2]</sup> If there is a potential for exposure outside of a fume hood (e.g., large spills), a NIOSH/MSHA-approved respirator with an appropriate cartridge for acid gases and organic vapors is necessary.<sup>[2]</sup>



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## References

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